

Personal protective equipment for handling 3-Bromopyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromopyridine

Cat. No.: B030812

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Essential Safety and Handling Guide for 3-Bromopyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **3-Bromopyridine**, ensuring the safety of laboratory personnel and compliance with safety regulations.

1. Understanding the Hazards

3-Bromopyridine is a flammable liquid and vapor that is harmful if swallowed. It can cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2]} Adherence to strict safety protocols is mandatory to mitigate these risks.

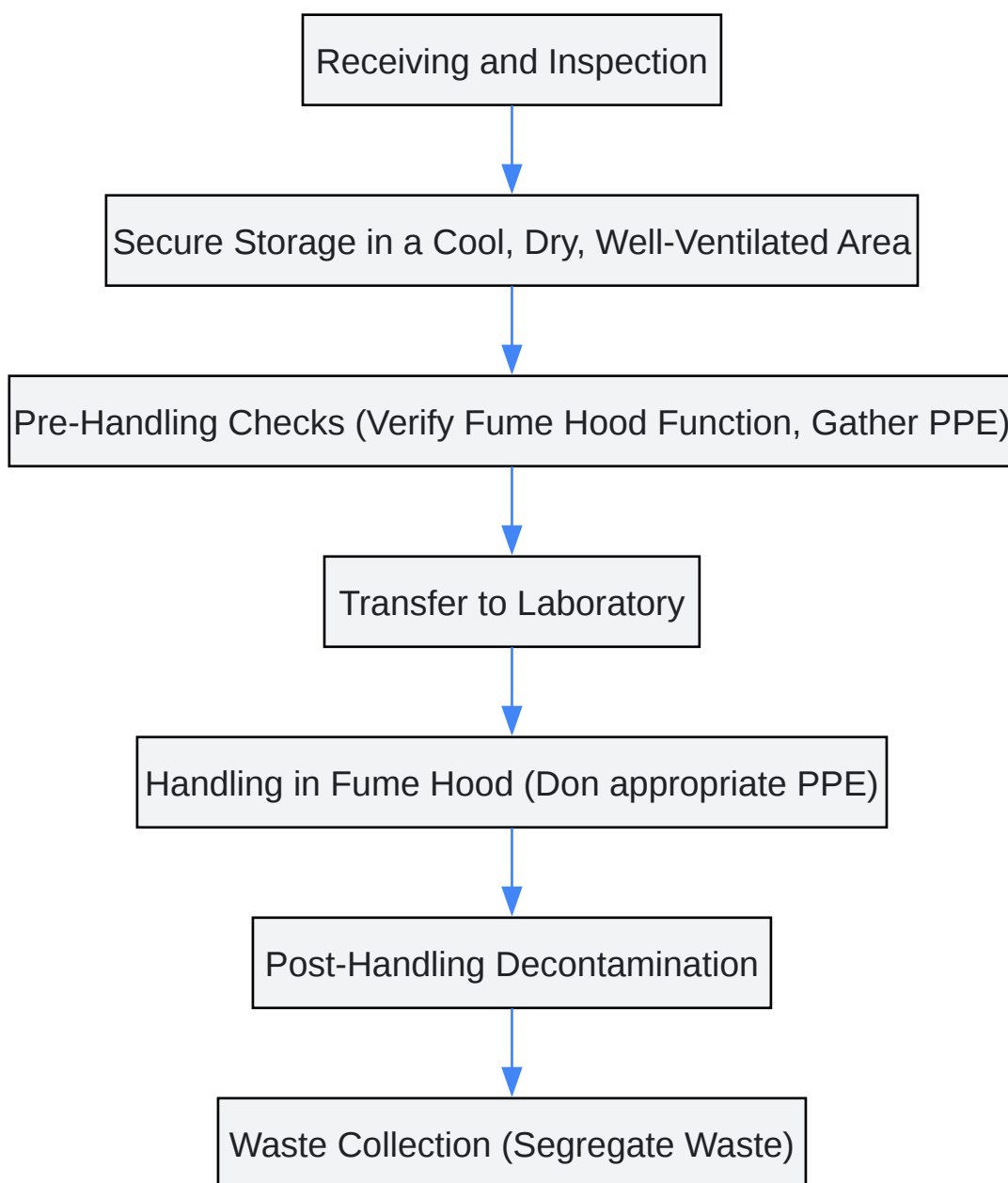
2. Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **3-Bromopyridine**.^{[3][4][5]}

PPE Category	Item	Specification
Eye Protection	Chemical Splash Goggles & Face Shield	Must meet ANSI Z87.1 standard. A face shield is required when there is a risk of splashing or highly exothermic reactions. [4]
Hand Protection	Chemical-Resistant Gloves	Nitrile or Neoprene gloves are recommended. Inspect gloves before each use and dispose of them immediately after contamination. [4]
Body Protection	Flame-Resistant Lab Coat	Must be fully buttoned to protect against splashes and fire hazards. [4]
Footwear	Closed-Toe, Closed-Heel Shoes	Prevents exposure from spills. [4]
Respiratory Protection	NIOSH-Approved Respirator	Required if engineering controls like a fume hood are not sufficient or during emergency situations. [3] [4]

3. Operational Plan for Safe Handling

Follow this step-by-step workflow to ensure the safe handling of **3-Bromopyridine** from receipt to use.



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Figure 1: Workflow for Handling **3-Bromopyridine**.

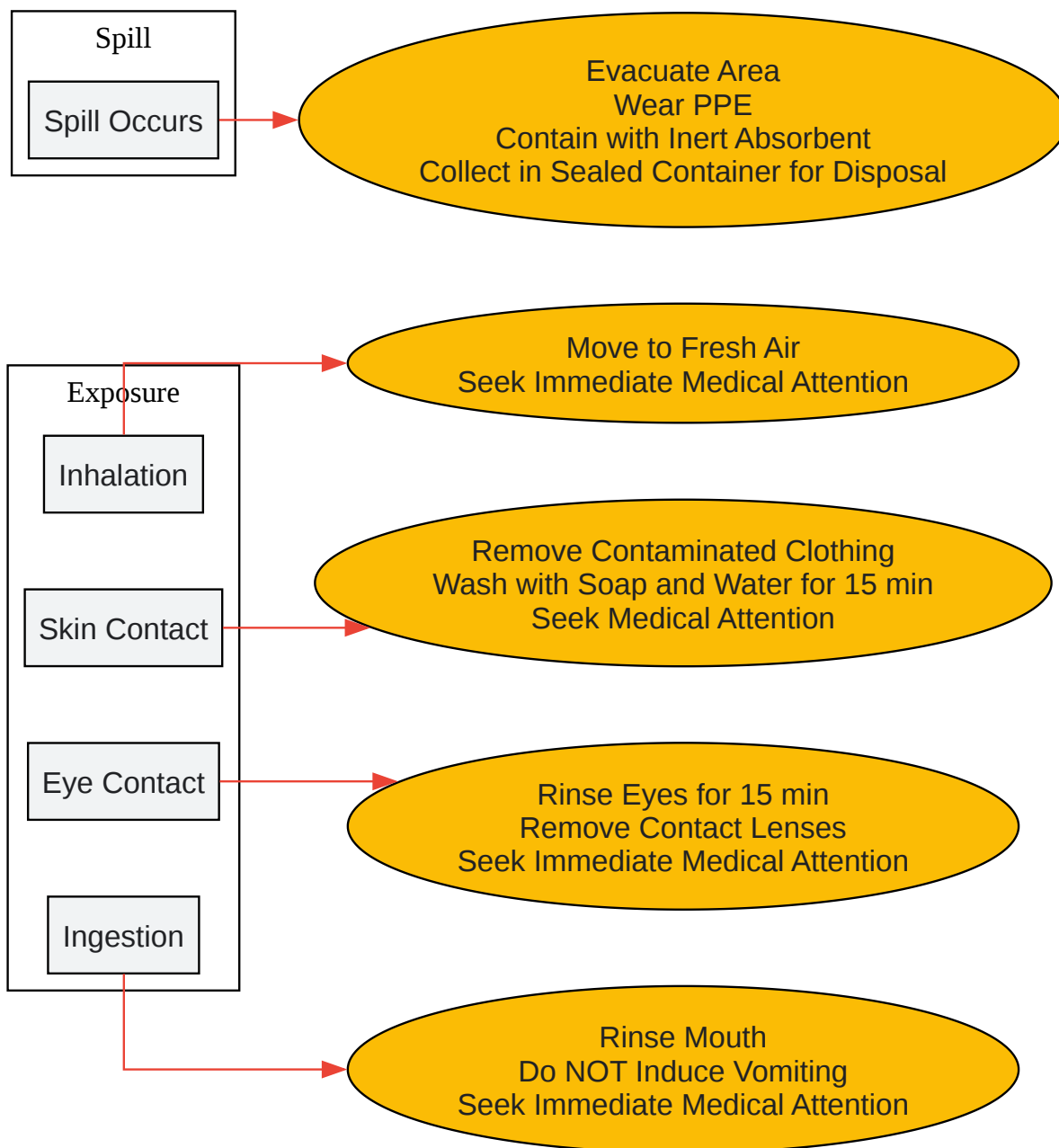
Experimental Protocol: Step-by-Step Handling Procedure

- Preparation: Before handling, ensure a certified chemical fume hood is fully operational.[4]
Have an emergency eyewash station and safety shower readily accessible.[3][4]

- Donning PPE: Put on all required personal protective equipment as detailed in the table above.
- Transferring the Chemical: When transferring **3-Bromopyridine**, ground and bond containers to prevent static discharge.^[1]^[3] Use only non-sparking tools.^[1]^[3]
- Handling: All work with **3-Bromopyridine** must be performed within a chemical fume hood to minimize inhalation exposure.^[4] Avoid contact with skin and eyes.^[6]
- Post-Handling: After the experiment, decontaminate all surfaces and equipment that may have come into contact with the chemical.^[4] Carefully remove and dispose of contaminated gloves and other disposable PPE in the designated hazardous waste stream.^[4]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling.^[1]^[4] Do not eat, drink, or smoke in the work area.^[1]

4. Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately.



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Figure 2: Emergency Response Flowchart.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4][6]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[3][4] Seek medical attention if irritation persists.[1]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[1][3][4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[3][6]

Spill Response

In case of a spill, evacuate the immediate area.[4] Wear appropriate PPE, including respiratory protection.[4] Contain the spill using an inert absorbent material such as sand or vermiculite.[3][4] Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[4] Do not allow the material to enter drains or waterways.[4]

5. Disposal Plan

Proper disposal of **3-Bromopyridine** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste: Collect unused or contaminated solid **3-Bromopyridine** in a dedicated, clearly labeled, and sealed hazardous waste container.[5]
- Liquid Waste: Solutions containing **3-Bromopyridine** should be collected in a separate, labeled hazardous waste container for halogenated organic solvents.[5]
- Contaminated Materials: Any materials that have come into contact with the compound, such as pipette tips, gloves, and weighing paper, must be disposed of as hazardous solid waste.[5]

Container Management

- Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name "**3-Bromopyridine**," and the associated hazard pictograms.[5]
- Storage: Keep waste containers tightly closed except when adding waste and store them in a designated, well-ventilated, and secure secondary containment area.[5]

Empty Container Disposal

Empty containers that held **3-Bromopyridine** must be decontaminated. Triple-rinse the container with a suitable solvent (e.g., acetone or ethanol).[5] The rinsate must be collected and disposed of as hazardous liquid waste.[5]

6. Quantitative Data Summary

The following table summarizes key quantitative data for **3-Bromopyridine**.

Property	Value
CAS Number	626-55-1[3][7][8]
Molecular Formula	C5H4BrN[5][8]
Molecular Weight	158.00 g/mol [2][8]
Appearance	Clear, colorless to yellow liquid[1][8]
Flash Point	51 °C (123.8 °F) - closed cup[3][9]
Specific Gravity	1.640[7]
Hazard Pictograms	GHS02 (Flammable), GHS07 (Exclamation Mark)[1]
Hazard Statements	H226, H302, H315, H319, H335[1][9]

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Bromopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030812#personal-protective-equipment-for-handling-3-bromopyridine]

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